

Thermochemical Profile & Application Guide: 1-Octene ()

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Compound of Interest

Compound Name:	1-Octene
CAS No.:	68527-00-4
Cat. No.:	B7766021

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Executive Summary

1-Octene (CAS: 111-66-0) is a linear alpha-olefin (LAO) serving as a critical intermediate in the synthesis of surfactants, plasticizers, and polyethylene comonomers (LLDPE/HDPE). In pharmaceutical and fine chemical contexts, it functions as a lipophilic building block for alkylated aromatics and a substrate for hydroformylation to C9 aldehydes (nonanal).

This technical guide aggregates critically evaluated thermochemical data, phase equilibrium parameters, and reaction thermodynamics. It provides a validated experimental protocol for combustion calorimetry of volatile olefins, addressing the specific challenges of evaporation loss during mass determination.

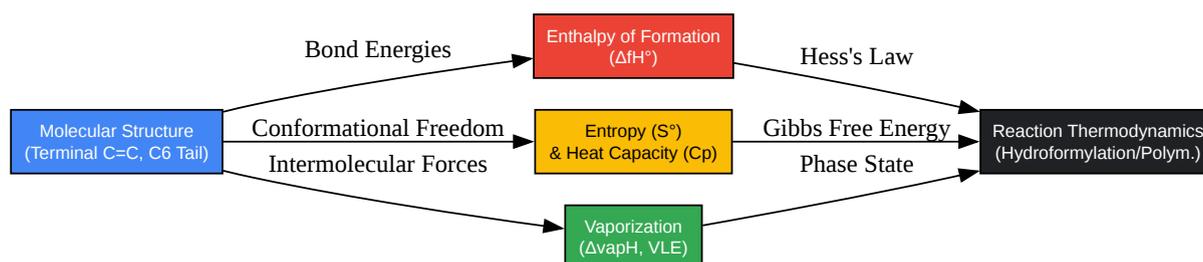
Molecular Thermodynamics & Structural Properties[1][2]

The thermodynamic behavior of **1-octene** is governed by its terminal double bond and flexible hexyl chain. The terminal unsaturation introduces a dipole moment (

D) and specific reactivity (susceptibility to electrophilic attack), while the aliphatic tail dictates its entropy and heat capacity scaling.

Thermochemical Property Network

The following diagram illustrates the interdependencies between **1-octene**'s structural features and its macroscopic thermal properties.



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Figure 1: Interdependency of **1-octene** thermochemical properties. Structural attributes directly influence energetic baselines (

) and entropic freedom, which in turn dictate phase behavior and reaction feasibility.

Critical Thermochemical Parameters

The data below represents critically evaluated values from NIST and recent calorimetric studies. All values are at Standard Ambient Temperature and Pressure (SATP: 298.15 K, 100 kPa) unless otherwise noted.

Standard State Data

Property	Symbol	Value	Unit	Uncertainty	Source
Enthalpy of Formation (Liquid)		-121.80	kJ/mol		NIST [1]
Enthalpy of Formation (Gas)		-82.93	kJ/mol	-	NIST [1]
Enthalpy of Combustion (Liquid)		-5312.90	kJ/mol		NIST [2]
Molar Entropy (Liquid)		360.45	J/(mol[1][2]·K)	-	McCullough et al. [3]
Heat Capacity (Liquid)		241.21	J/(mol[1][2]·K)	-	NIST [1]
Enthalpy of Vaporization		40.30	kJ/mol		NIST [1]

Phase Equilibrium & Critical Properties[1][2][3]

Property	Symbol	Value	Unit	Notes
Boiling Point		394.4	K	121.2 °C
Melting Point		171.5	K	-101.7 °C
Critical Temperature		566.6	K	-
Critical Pressure		26.8	bar	2680 kPa
Critical Density		2.1	mol/L	~235 kg/m ³

Vapor Pressure Dynamics (Antoine Equation)

For the temperature range 318 K to 395 K, the vapor pressure (

in bar) is described by:

- A: 4.05752[1][2]
- B: 1353.486[1][2]
- C: -60.386[1][2]
- Reference: Forziati et al. [4][1][2]

Experimental Methodology: Combustion Calorimetry of Volatile Olefins

Measuring the energy of combustion for **1-octene** presents a specific challenge: volatility. Standard open-cup methods lead to mass loss via evaporation between weighing and ignition, introducing significant error. The following protocol utilizes a Micro-Encapsulation Technique to ensure self-validating mass integrity.

Protocol: Polyester Film Encapsulation Method[1][2]

Objective: Determine

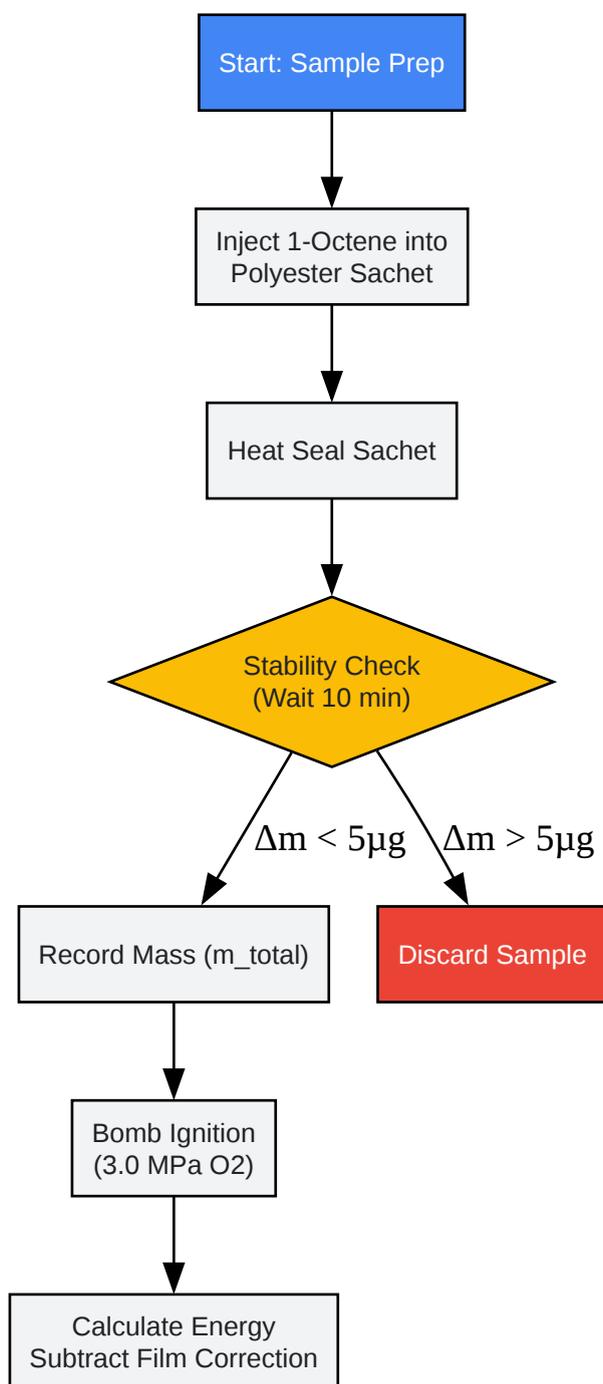
with precision < 0.02% by preventing pre-ignition mass loss.

Materials:

- Isoperibol Oxygen Bomb Calorimeter.
- Polyester film (Mylar), thickness 0.025 mm.
- High-purity Oxygen (3.0 MPa).
- **1-Octene** (>99.5% purity).[3]

Workflow:

- Capsule Fabrication: Cut a polyester film strip and heat-seal edges to form a small sachet (approx. 20 mg mass). Leave one narrow opening.
- Massing (Tare): Weigh the empty sachet () on a microbalance ().
- Loading: Inject approx. 0.3 g of **1-octene** into the sachet using a gas-tight syringe.
- Sealing: Immediately heat-seal the final opening.
- Validation (The "Leak Check"): Weigh the sealed sachet (). Wait 10 minutes. Weigh again. Criterion: If , the seal is defective; discard sample.
- Combustion: Place capsule in the platinum crucible. Thread the cotton fuse under the capsule (not inside). Pressurize bomb to 3.0 MPa .
- Correction: The total heat includes the combustion of the film.
Note: must be predetermined (typically ~22,900 J/g).



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Figure 2: Self-validating encapsulation protocol for volatile liquid calorimetry. The stability check step is critical for ensuring mass accuracy.

Applications in Drug Development & Synthesis

1-Octene is not just a polymer precursor; it is a vital C8 synthon. Its thermodynamic profile is essential for modeling reaction kinetics and safety in scale-up.

Case Study: Hydroformylation to Nonanal

The conversion of **1-octene** to nonanal (aldehyde C-9) is a key step in synthesizing fatty amines and alcohols used in drug delivery lipids.

Reaction:

Thermodynamic Feasibility Analysis: Using the data gathered, we can estimate the reaction enthalpy (

) to determine cooling requirements for industrial reactors.

- [1]
- (Estimated via)

Insight: The reaction is strongly exothermic (~139 kJ/mol). For a batch reactor processing 100 kg of **1-octene**, this releases approx. 124 MJ of energy. Efficient heat removal is critical to prevent catalyst deactivation or isomerization to internal octenes.



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Figure 3: Energy profile for the hydroformylation of **1-octene**. The significant exothermicity drives the reaction but necessitates rigorous thermal management.

Safety & Stability Profile

- Flash Point: 10 °C (Closed Cup) - Highly Flammable.
- Autoignition Temperature: 230 °C.

- Peroxide Formation: Like many alpha-olefins, **1-octene** can form peroxides upon prolonged exposure to air. Distillation of old samples without peroxide testing is hazardous.
- Storage: Store under nitrogen blanket to prevent oxidation and moisture absorption.

References

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